

# An In-depth Technical Guide to 3,5-Dimethylpyridin-4-amine

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## Compound of Interest

Compound Name: 3,5-Dimethylpyridin-4-amine

Cat. No.: B078465

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This technical guide provides a comprehensive overview of the chemical properties, applications, and available experimental data for **3,5-Dimethylpyridin-4-amine**, a versatile heterocyclic amine of interest to researchers and professionals in drug development and chemical synthesis.

## Core Chemical and Physical Properties

**3,5-Dimethylpyridin-4-amine**, also known by its synonym 4-Amino-3,5-dimethylpyridine, is an aromatic amine featuring a substituted pyridine ring.<sup>[1]</sup> This structure enhances its reactivity and makes it a valuable intermediate in the synthesis of more complex molecules.<sup>[1]</sup>

## Identifiers and Descriptors

Property	Value	Source
IUPAC Name	3,5-dimethylpyridin-4-amine	[2]
CAS Number	43078-60-0	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>	[1][2]
Molecular Weight	122.17 g/mol	[1][2]
Canonical SMILES	CC1=CN=CC(=C1N)C	[2]
InChI Key	QFLLABOTLITCPP-UHFFFAOYSA-N	[2]
PubChem CID	12235083	[1]
MDL Number	MFCD03413657	[1]
EC Number	806-995-5	[2]

## Physical and Chemical Data

Property	Value	Source
Appearance	Brown solid	[1]
Purity	≥ 95% (HPLC)	[1]
Storage Conditions	Store at 0-8°C	[1]
Hazards	Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation.	[2]

## Reactivity and Applications

The unique structure of **3,5-Dimethylpyridin-4-amine**, with its pyridine ring and amine substituent, makes it a key building block in various fields.[1] Its reactivity is centered around

the nucleophilic nature of the amino group and the electronic properties of the dimethyl-substituted pyridine ring.

## Pharmaceutical and Agrochemical Synthesis

This compound is a crucial intermediate in the synthesis of a range of biologically active molecules.[\[1\]](#)

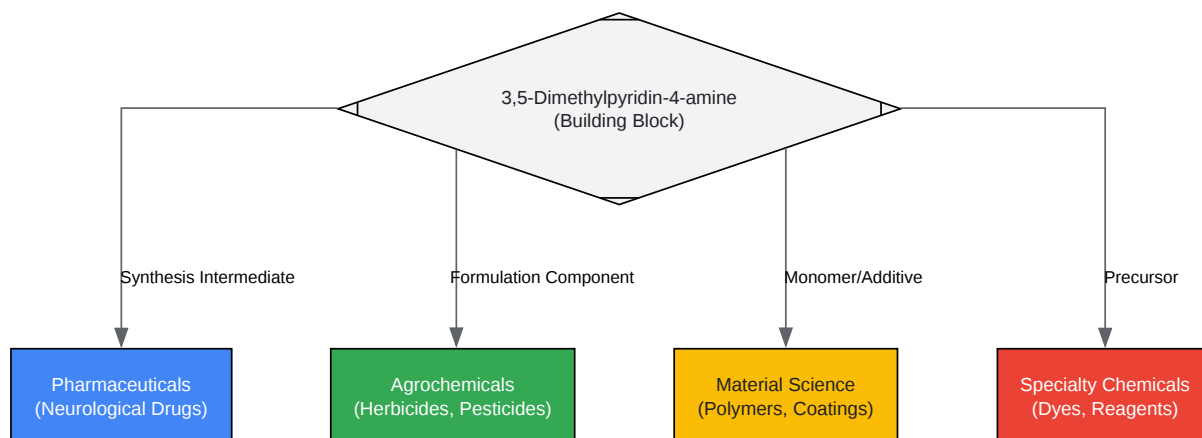
- **Pharmaceutical Development:** It serves as a precursor for novel drugs, particularly those targeting neurological disorders. Its structure can be modified to act on specific biological targets, enhancing medication efficacy.[\[1\]](#)
- **Agricultural Chemicals:** It is utilized in the formulation of advanced herbicides and pesticides, contributing to improved pest resistance and crop yields.[\[1\]](#)

## Material Science and Specialty Chemicals

Beyond life sciences, its properties are leveraged in material science and analytical applications.

- **Polymers and Coatings:** The compound is incorporated into polymers to enhance durability and chemical resistance for industrial applications.[\[1\]](#)
- **Dyes and Pigments:** Its aromatic structure makes it suitable for the synthesis of dyes and pigments.[\[1\]](#)
- **Analytical Chemistry:** It can function as a reagent in various analytical methods, aiding in the detection and quantification of other chemical compounds.[\[1\]](#)

Below is a diagram illustrating the role of **3,5-Dimethylpyridin-4-amine** as a central building block in various industries.



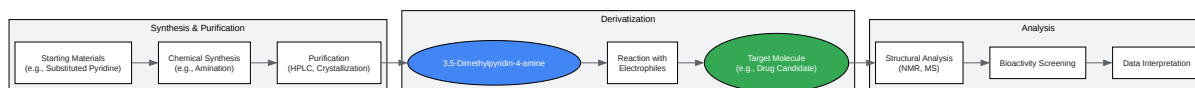
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Core applications of **3,5-Dimethylpyridin-4-amine**.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and specific reactions of **3,5-Dimethylpyridin-4-amine** are not readily available in the public domain. However, general synthetic routes for substituted aminopyridines often involve nucleophilic aromatic substitution reactions.

A plausible, though not explicitly cited, workflow for its use in a research context is outlined below.



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A generalized workflow for the synthesis and application of the title compound.

## Biological Activity and Signaling Pathways

While it is cited as an intermediate for drugs targeting neurological disorders, specific details regarding its direct biological activity or its influence on signaling pathways are not extensively documented in publicly accessible sources.[1] Research in this area is likely proprietary or in early stages. It is known to be utilized in broader biochemical research related to enzyme activity and metabolic pathways.[1] Further investigation into patent literature and specialized chemical databases may yield more specific mechanistic insights.

## Safety and Handling

According to GHS classifications, **3,5-Dimethylpyridin-4-amine** is a hazardous substance.[2]

- Toxicity: It is harmful if swallowed, inhaled, or in contact with skin.[2]
- Irritation: It is known to cause serious skin and eye irritation and may cause respiratory irritation.[2]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses, lab coat) and a fume hood, are mandatory when handling this compound. Store in a tightly sealed container in a cool, dry place as recommended.[1]

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3,5-Dimethylpyridin-4-amine | C7H10N2 | CID 12235083 - PubChem [pubchem.ncbi.nlm.nih.gov]

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